Application Note & Protocol: Synthesis of 3-Bromo-N-(3,5-dimethoxyphenyl)propanamide

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Compound of Interest

Compound Name:	*3-Bromo-n-(3,5-dimethoxyphenyl)propanamide*
Cat. No.:	*B11720349*

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For: Researchers, scientists, and drug development professionals

Abstract

This document provides a comprehensive guide for the synthesis of **3-Bromo-N-(3,5-dimethoxyphenyl)propanamide**, a key intermediate in various organic synthesis and pharmaceutical research pathways.[1] The protocol details a robust N-acylation reaction between 3,5-dimethoxyaniline and 3-bromopropionyl chloride. This guide is designed to offer a deep understanding of the reaction mechanism, provide a detailed and validated experimental protocol, and ensure the highest standards of laboratory safety and operational efficiency.

Introduction: Significance and Application

3-Bromo-N-(3,5-dimethoxyphenyl)propanamide is a valuable building block in medicinal chemistry and materials science.[1] The presence of a reactive bromine atom allows for further molecular elaboration through nucleophilic substitution or cross-coupling reactions, while the dimethoxyphenyl moiety is a common feature in biologically active compounds.[1][2] This application note provides a reliable method for its synthesis, focusing on the widely applicable N-acylation of anilines.[3]

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Causality of Component Selection:

- 3,5-Dimethoxyaniline: The electron-donating methoxy groups on the aniline ring increase the nucleophilicity of the amino group, facilitating the acylation reaction. However, they also activate the ring towards other electrophilic substitutions, necessitating controlled reaction conditions.[4]

- 3-Bromopropionyl Chloride: As a highly reactive acylating agent, 3-bromopropionyl chloride readily reacts with the nucleophilic aniline. The acyl chloride is preferred over the corresponding carboxylic acid or anhydride for this transformation to achieve high yields and reaction rates under mild conditions.[5]

- Base (e.g., Pyridine or Triethylamine): A non-nucleophilic organic base is crucial to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction. This prevents the protonation of the starting aniline, which would render it unreactive.

Reaction Mechanism: Nucleophilic Acyl Substitution

The synthesis proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen atom of 3,5-dimethoxyaniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of 3-bromopropionyl chloride. This is followed by the elimination of a chloride ion and subsequent deprotonation of the nitrogen by a base to yield the final amide product.

Experimental Protocol

This protocol is designed for the safe and efficient synthesis of **3-Bromo-N-(3,5-dimethoxyphenyl)propanamide**.

Materials and Reagents

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Reagent/Material	Grade	Supplier	CAS No.
3,5-Dimethoxyaniline	≥99%	TCI	10272-07-8
3-Bromopropionyl chloride	Technical Grade	Sigma-Aldrich	15486-96-1
Dichloromethane (DCM), anhydrous	≥99.8%	Fisher Scientific	75-09-2
Pyridine, anhydrous	≥99.8%	Sigma-Aldrich	110-86-1
Hydrochloric acid (HCl), 1 M	Aqueous	Fisher Scientific	7647-01-0
Saturated sodium bicarbonate ($NaHCO_3$)	Aqueous	LabChem	144-55-8
Brine (saturated NaCl solution)	Aqueous	LabChem	7647-14-5
Anhydrous magnesium sulfate ($MgSO_4$)	Granular	Fisher Scientific	7487-88-9
Ethyl acetate	HPLC Grade	Fisher Scientific	141-78-6
Hexanes	HPLC Grade	Fisher Scientific	110-54-3

Equipment

- Round-bottom flask with a rubber septum
- Magnetic stirrer and stir bar
- Syringes and needles
- Ice bath
- Separatory funnel

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- Rotary evaporator
- Thin Layer Chromatography (TLC) plates (silica gel 60 F_{254})
- UV lamp for TLC visualization
- Glass funnel and filter paper
- Column chromatography setup (optional, for further purification)

Safety Precautions

- 3-Bromopropionyl chloride is corrosive, a lachrymator, and causes severe skin burns and eye damage.[6][7] It is also combustible.[8][9] Handle in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7][8]
- 3,5-Dimethoxyaniline is harmful if swallowed and can cause skin and eye irritation.[10][11] Standard PPE should be worn during handling.[12]
- Dichloromethane is a volatile and potentially carcinogenic solvent. All operations involving DCM should be performed in a fume hood.
- Pyridine is a flammable liquid with a strong, unpleasant odor. It is harmful if swallowed, inhaled, or in contact with skin. Handle with care in a well-ventilated area.

Step-by-Step Synthesis Workflow

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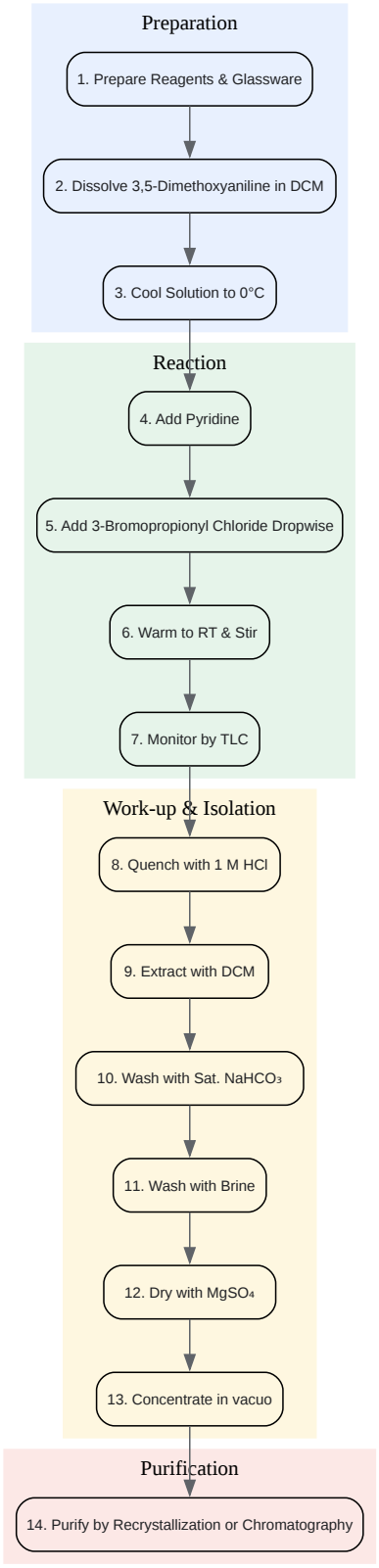

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- 1. chem960.com [chem960.com]
- 2. chemimpex.com [chemimpex.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. studylib.net [studylib.net]
- 6. fishersci.com [fishersci.com]
- 7. 3-Bromopropionyl chloride(15486-96-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. 3-溴丙酰氯 technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 9. 3-Bromopropionyl Chloride | 15486-96-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. 3,5-Dimethoxyaniline | 10272-07-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. echemi.com [echemi.com]
- 12. 3,5-Dimethoxyaniline Available at Competitive Prices for Industrial Applications [maksons.co.in]
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